

# Application Notes and Protocols for High-Throughput Screening of CheB Modulators

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## Compound of Interest

Compound Name: *CheB protein*

Cat. No.: *B1178634*

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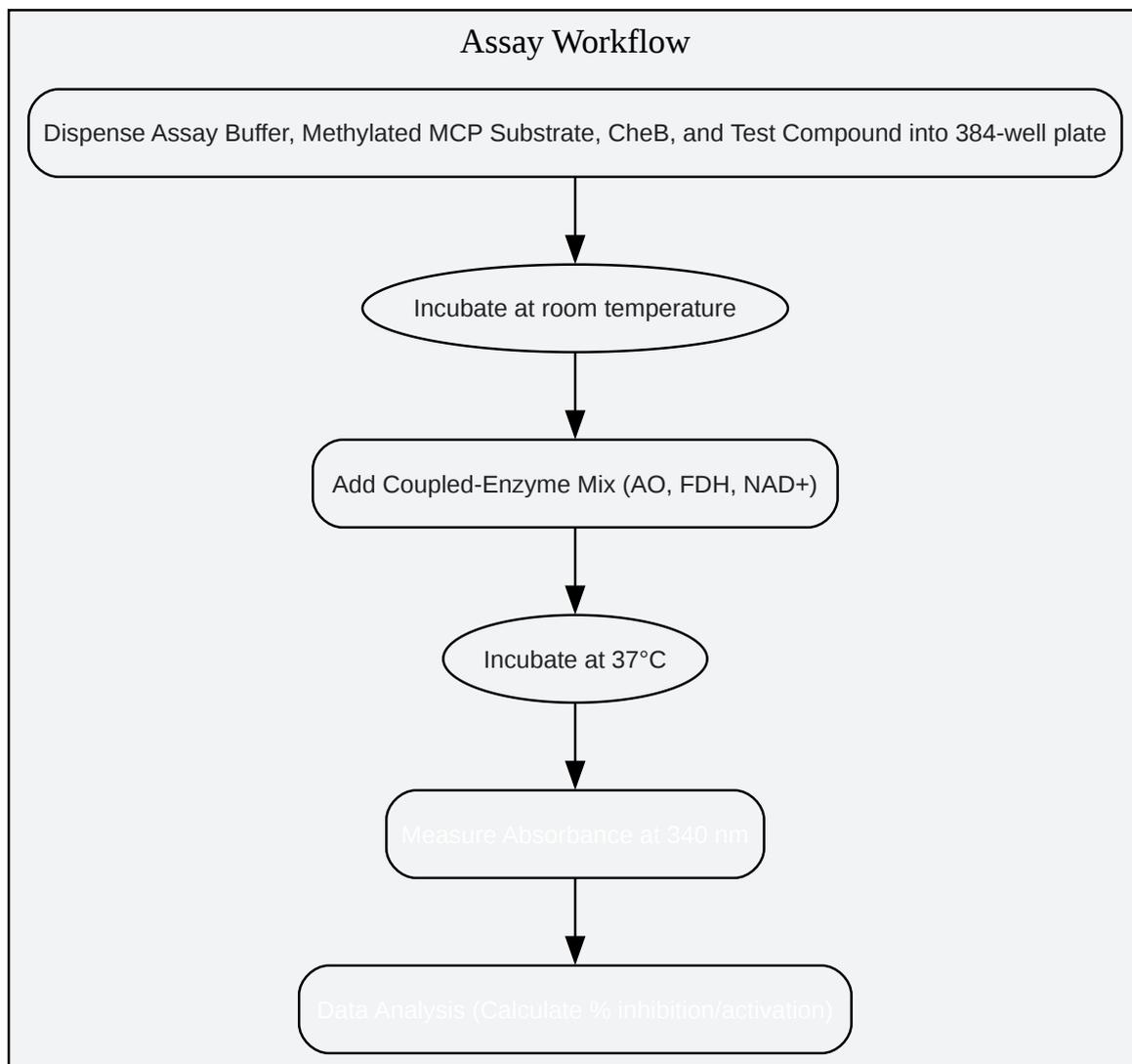
For Researchers, Scientists, and Drug Development Professionals

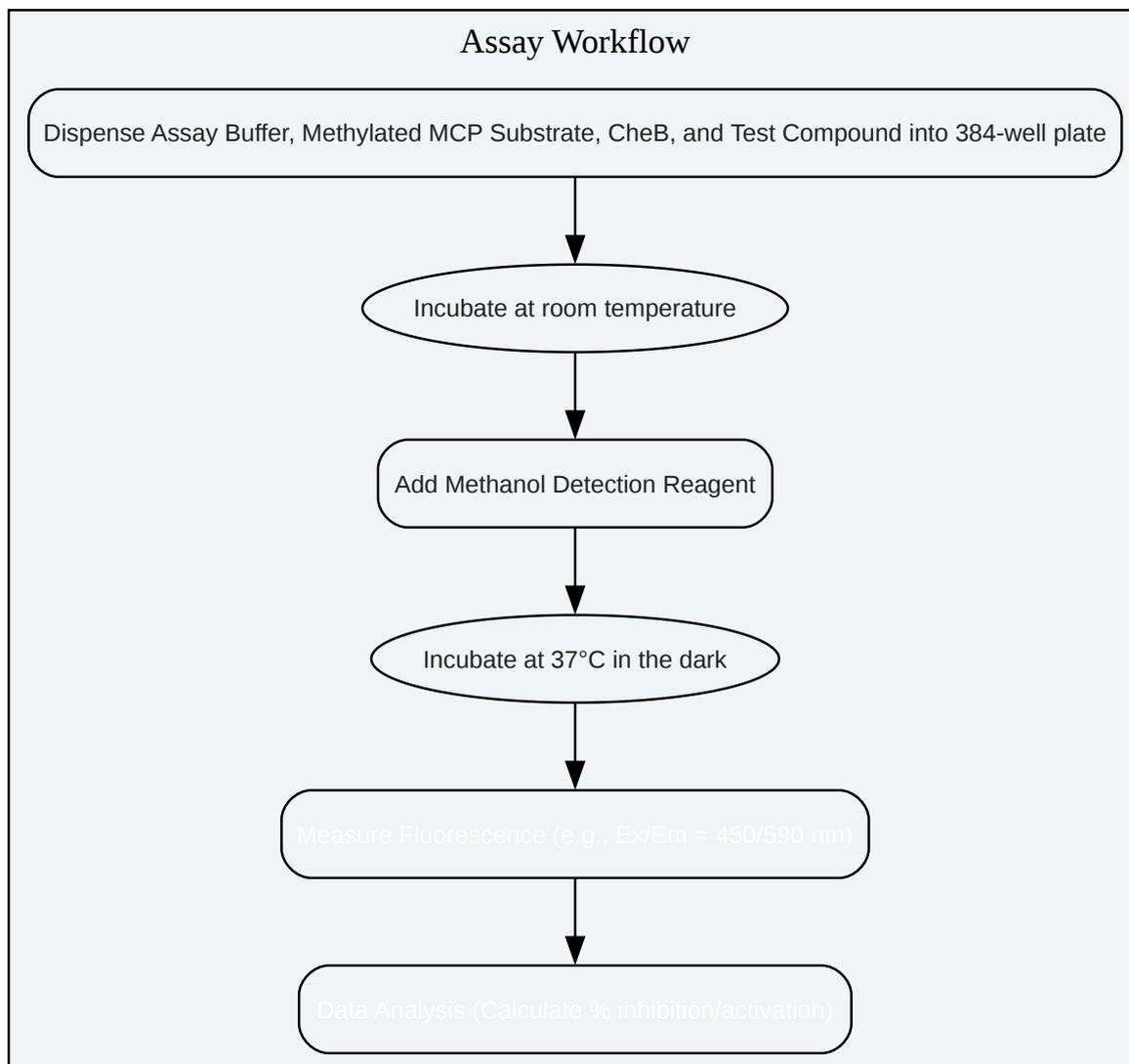
## Introduction

CheB is a crucial enzyme in the bacterial chemotaxis signaling pathway, responsible for the demethylation of methyl-accepting chemotaxis proteins (MCPs). This covalent modification allows bacteria to adapt to environmental chemical gradients. As a key component of this sensory system, CheB presents a potential target for the development of novel antimicrobial agents or tool compounds to study bacterial behavior. These application notes provide detailed protocols for high-throughput screening (HTS) assays designed to identify and characterize small-molecule modulators of CheB methyltransferase activity.

## Signaling Pathway Overview

CheB is a response regulator that is activated via phosphorylation by the histidine kinase CheA.<sup>[1]</sup> Activated CheB catalyzes the hydrolysis of methyl-esterified glutamate residues on MCPs, releasing methanol. This demethylation resets the signaling state of the receptors, allowing for adaptation to persistent stimuli. The activity of CheB is counterbalanced by the methyltransferase CheR, which adds methyl groups to the MCPs.





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## References

- 1. Protein-glutamate methyltransferase - Wikipedia [en.wikipedia.org]

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